

# Using loxynil for selective control of broadleaf weeds in cereal research

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## Compound of Interest

Compound Name: *loxynil*

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## Application Notes and Protocols for loxynil in Cereal Research

For Researchers, Scientists, and Drug Development Professionals

These notes provide a comprehensive guide for utilizing **loxynil**, a selective post-emergence herbicide, for the control of broadleaf weeds in cereal research settings. The document outlines its mechanism of action, application parameters, and detailed experimental protocols for efficacy and crop safety evaluation.

### Introduction to loxynil

**loxynil** is a nitrile herbicide used for the selective post-emergence control of a wide range of annual broadleaf weeds in cereal crops like wheat, barley, and oats, as well as in other crops such as onions and turf.<sup>[1][2]</sup> It acts as a contact herbicide, meaning it affects the parts of the plant it directly touches, with limited translocation within the plant.<sup>[3][4]</sup> Its primary mode of action is the inhibition of photosynthesis, leading to rapid necrosis of susceptible weeds.<sup>[3]</sup>

Chemical Properties:

- Chemical Name: 4-Hydroxy-3,5-diiodobenzonitrile
- Molecular Formula:  $C_7H_3I_2NO$

- Mode of Action Group: Group 6 (C1)

## Mechanism of Action

**loxynil** is a potent inhibitor of photosynthesis at Photosystem II (PSII). It disrupts the photosynthetic electron transport chain by binding to the D1 quinone-binding protein in the PSII complex. This blockage prevents the flow of electrons, which in turn halts the production of ATP and NADPH, the energy currencies of the plant cell. The inhibition also leads to the formation of reactive oxygen species (ROS), which cause rapid lipid peroxidation of cell membranes, leading to cellular leakage, tissue collapse, and visible necrosis within a few days of application.

Caption: Mechanism of **loxynil** action on the photosynthetic pathway.

## Application Parameters for Research Trials

The following tables summarize key quantitative data for designing experiments with **loxynil**. Rates and timings should be optimized based on local conditions, weed pressure, and specific research objectives.

Table 1: Recommended **loxynil** Application Rates in Cereal Crops

Cereal Crop	Application Rate (g a.i./ha)	Notes
Wheat	300 - 600	Crop is generally tolerant. Higher rates may be used for more mature weeds, but risk of transient crop scorch increases.
Barley	300 - 600	Barley is generally tolerant, but some cultivars may be more sensitive. Avoid application during periods of crop stress.
Oats	300 - 500	Oats can be more sensitive than wheat or barley. Use lower to mid-range rates and test on a small scale for new cultivars.

Note: a.i. = active ingredient. Rates are indicative for research purposes. Commercial formulations may vary.

Table 2: Optimal Application Timing Based on Growth Stages

Target	Growth Stage	Rationale
Broadleaf Weeds	Cotyledon to 6-leaf stage	Young, actively growing weeds are most susceptible to contact herbicides like Ioxynil. Efficacy decreases on larger, more established weeds.
Cereal Crops	3-leaf to early jointing (Zadoks 13-31)	This window ensures the crop is established enough to tolerate the herbicide while allowing for effective weed control before the crop canopy closes. Do not apply after the boot stage.

Table 3: Efficacy of **Ioxynil** on Common Broadleaf Weeds in Cereals

Weed Species	Scientific Name	Efficacy Rating
Shepherd's Purse	Capsella bursa-pastoris	Excellent
Field Pennycress	Thlaspi arvense	Excellent
Wild Mustard / Charlock	Sinapis arvensis	Excellent
Chickweed	Stellaria media	Good to Excellent
Dead Nettle	Lamium amplexicaule	Good to Excellent
Fat Hen	Chenopodium album	Good
Climbing Buckwheat	Polygonum convolvulus	Good
Cleavers	Galium aparine	Fair to Good (Control is best at early stages)
Wild Radish	Raphanus raphanistrum	Good to Excellent
Capeweed	Arctotheca calendula	Good (at cotyledon stage)

Efficacy depends heavily on weed size and environmental conditions at the time of application.

## Experimental Protocols

### Protocol 1: Field Trial for Efficacy and Crop Safety Assessment

This protocol details a standard field trial to evaluate the effectiveness of **loxynil** on a mixed population of broadleaf weeds and to assess its safety on a specific cereal cultivar.

#### 1. Experimental Design and Setup:

- Design: Use a Randomized Complete Block Design (RCBD) with 3 to 4 replications (blocks) to account for field variability.
- Plot Size: Establish individual plots of a size suitable for the available equipment and to minimize edge effects (e.g., 2m x 5m).
- Treatments:
  - Untreated Control (weedy check).
  - Hand-Weeded Control (to determine yield potential without weed competition).
  - **loxynil** at a low rate (e.g., 300 g a.i./ha).
  - **loxynil** at a medium rate (e.g., 450 g a.i./ha).
  - **loxynil** at a high rate (e.g., 600 g a.i./ha).
  - (Optional) A standard reference herbicide for comparison.
- Site Selection: Choose a site with a known, uniform infestation of the target broadleaf weeds.

#### 2. Application Procedure:

- Timing: Apply treatments post-emergence when the cereal crop is at the recommended growth stage (e.g., 3-5 leaf stage) and the majority of target weeds are at the 2-4 leaf stage.

- **Equipment:** Use a calibrated research plot sprayer equipped with flat-fan nozzles to ensure uniform coverage.
- **Spray Volume:** Apply in a sufficient water volume (e.g., 100-200 L/ha) to achieve thorough coverage of weed foliage.
- **Environmental Conditions:** Apply during good growing conditions. Avoid application when crops or weeds are under stress from drought, frost, or disease, or when rain is imminent.

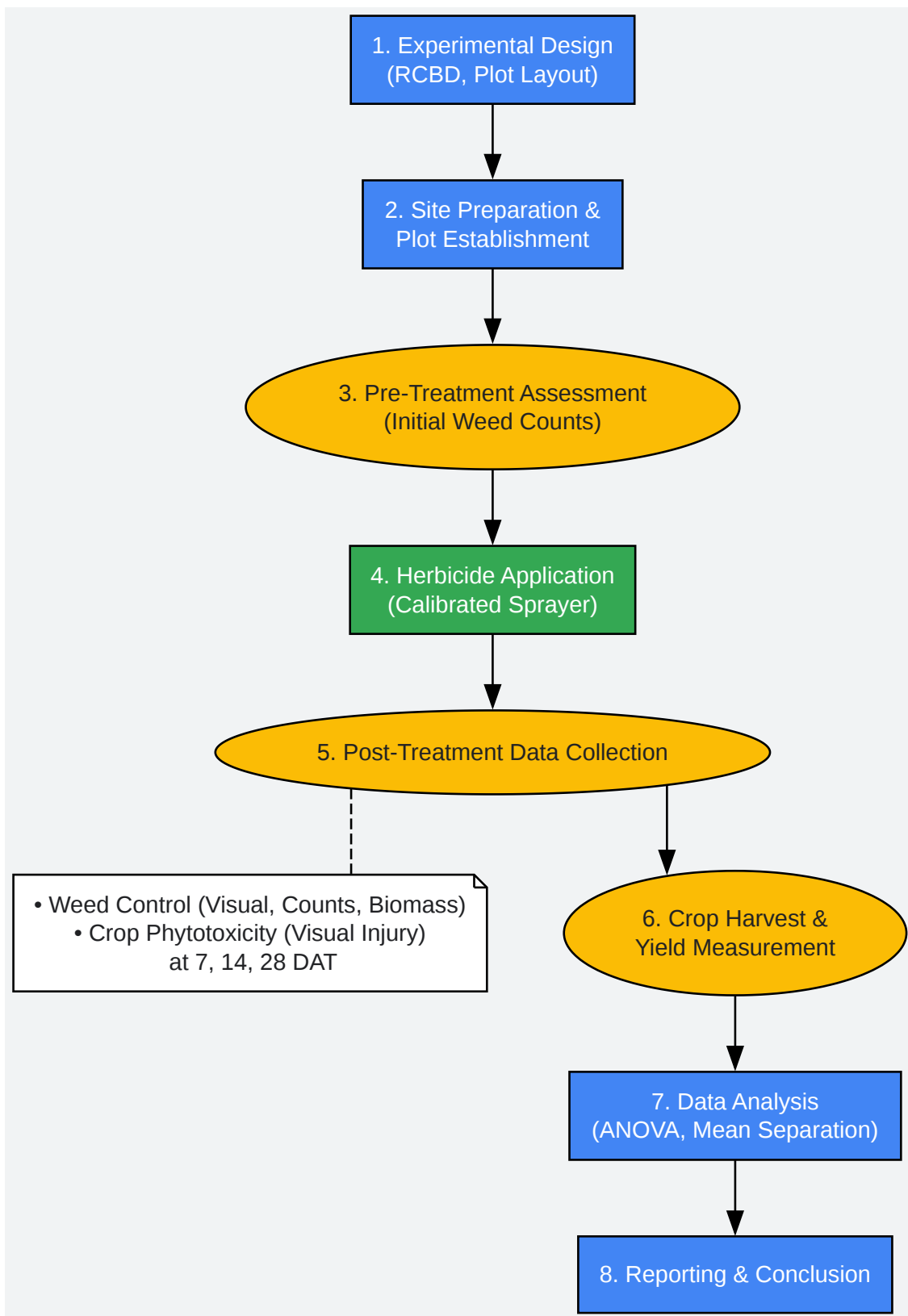
### 3. Data Collection and Assessment:

- **Weed Efficacy:**
  - **Weed Counts:** Count the number of individual weed species within fixed quadrats (e.g., 0.25 m<sup>2</sup>) in each plot before application and at set intervals after (e.g., 7, 14, and 28 days after treatment - DAT).
  - **Biomass:** At 28 DAT, harvest all above-ground weed material from the quadrats, dry it in an oven (e.g., at 70°C for 48 hours), and record the dry weight.
  - **Visual Rating:** Assess percent weed control visually on a scale of 0% (no effect) to 100% (complete kill) compared to the untreated control at 7, 14, and 28 DAT.
- **Crop Safety (Phytotoxicity):**
  - **Visual Injury Rating:** Assess crop injury at 3, 7, and 14 DAT using a standardized scale, such as the European Weed Research Council (EWRC) 1-9 scale or a 0-100% scale (0 = no injury, 100 = crop death). Note symptoms like chlorosis, necrosis, or stunting.
- **Yield Assessment:**
  - At crop maturity, harvest the grain from a predetermined area within each plot. Record the grain weight and adjust for moisture content to determine the final yield ( kg/ha ).

### 4. Data Analysis:

- Analyze the collected data (weed counts, biomass, crop injury, yield) using Analysis of Variance (ANOVA) appropriate for an RCBD.

- Use a mean separation test (e.g., Tukey's HSD or Fisher's LSD) at a specified significance level (e.g.,  $p < 0.05$ ) to compare treatment means.



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Caption: Standard workflow for a herbicide efficacy and crop safety field trial.

## Protocol 2: Dose-Response Study in a Controlled Environment

This protocol is for determining the dose of **loxynil** required to achieve a specific level of weed control (e.g., GR<sub>50</sub> - the dose causing 50% growth reduction) for a particular weed species.

### 1. Plant Preparation:

- Grow the target weed species and cereal cultivar in individual pots in a greenhouse or growth chamber.
- Use a consistent soil mix and ensure uniform watering and environmental conditions (light, temperature).
- Thin seedlings to one plant per pot to ensure uniformity.

### 2. Experimental Design and Treatment:

- Design: Use a Completely Randomized Design (CRD).
- Dose Range: Select a range of at least 6-8 **loxynil** doses, including a zero-dose control. The range should be spaced logarithmically and designed to bracket the expected GR<sub>50</sub> value (e.g., 0, 50, 100, 200, 400, 800 g a.i./ha).
- Replication: Replicate each dose level at least 4-6 times.
- Application: Apply treatments when weeds are at the 2-4 leaf stage using a precision laboratory track sprayer to ensure accurate and uniform application.

### 3. Data Collection:

- At a set time after treatment (e.g., 14 or 21 DAT), harvest the above-ground biomass of each plant.



- Record the fresh weight, then dry the biomass to a constant weight and record the dry weight.

#### 4. Data Analysis:

- Express the biomass of each treated plant as a percentage of the mean biomass of the untreated control plants.
- Fit the data to a non-linear regression model, such as a four-parameter log-logistic model, using statistical software.
- From the regression curve, calculate the GR<sub>50</sub> or GR<sub>90</sub> values, which represent the herbicide dose required to reduce plant growth by 50% or 90%, respectively.

## Resistance Management and Tank-Mixing

- Resistance: **loxynil** belongs to the Group 6 herbicides. To delay the evolution of herbicide resistance, it is crucial to rotate herbicide modes of action and integrate non-chemical weed control methods.
- Tank-Mixing: **loxynil** is often tank-mixed with other herbicides to broaden the weed control spectrum (e.g., to include grass weeds) or to improve the control of certain broadleaf weeds. Common tank-mix partners may include MCPA, bromoxynil, or various grass herbicides. Always conduct a compatibility test (jar test) before mixing products in the spray tank and follow all label instructions.

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